

# Diethylzinc: A Technical Guide to its Physicochemical Properties and Handling

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## Compound of Interest

Compound Name: Diethylzinc

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This technical guide provides an in-depth overview of the core physicochemical properties of **diethylzinc** (DEZ), a pivotal organozinc compound in modern organic and materials chemistry. This document outlines its key physical constants, detailed experimental protocols for its synthesis and safe handling, and procedural workflows for its application in significant chemical transformations. Given its hazardous nature, this guide emphasizes the stringent safety measures required for its manipulation.

## Physicochemical Data

**Diethylzinc** is a colorless, volatile liquid with a characteristic garlic-like odor.[1] It is highly reactive and pyrophoric, igniting spontaneously upon exposure to air and reacting violently with water.[1][2][3][4] Due to its reactivity, it is typically supplied and handled as a solution in anhydrous solvents like hexanes, heptane, or toluene.[2]

The fundamental physical and chemical properties of **diethylzinc** are summarized in the table below for easy reference.

Property	Value	Source(s)
Chemical Formula	$\text{Zn}(\text{C}_2\text{H}_5)_2$	[2][3]
Molecular Weight	123.50 g/mol	[4]
Appearance	Colorless liquid	[2][4][5]
Melting Point	-28 °C (-18 °F; 245 K)	[2][3][4][5][6]
Boiling Point	117-118 °C (243-244 °F; 390-391 K) at 760 mmHg	[2][3][4][5][6]
124 °C (255 °F; 397 K)		
Density	1.205 g/mL at 25 °C	[2][4]
Solubility	Miscible with ether, petroleum ether, benzene, and other hydrocarbons.	[1][5]
Reacts violently with water and alcohols.	[3][4][5]	
CAS Number	557-20-0	[4]

## Experimental Protocols

Given the pyrophoric and water-reactive nature of **diethylzinc**, all manipulations must be conducted under a strictly inert atmosphere (e.g., dry nitrogen or argon) using appropriate air-free techniques and personal protective equipment.[4][7]

### Protocol for Synthesis of Diethylzinc

This protocol is based on the classical reaction of a zinc-copper couple with a mixture of ethyl iodide and ethyl bromide.[3]

Materials:

- Zinc-copper couple (prepared from zinc dust and copper oxide)
- Ethyl iodide ( $\text{C}_2\text{H}_5\text{I}$ )

- Ethyl bromide ( $\text{C}_2\text{H}_5\text{Br}$ )
- Anhydrous solvents for purification (optional)
- Dry, oxygen-free inert gas (Nitrogen or Argon)

Equipment:

- Three-neck round-bottomed flask
- Reflux condenser with a drying tube
- Mechanical stirrer
- Heating mantle
- Distillation apparatus
- Schlenk line or glovebox for inert atmosphere manipulation

Procedure:

- Apparatus Setup: Assemble the reaction flask with the stirrer and reflux condenser under a positive pressure of inert gas. All glassware must be rigorously dried prior to use.
- Reaction Initiation:
  - Charge the flask with 130 g of zinc-copper couple.<sup>[3]</sup>
  - Add a mixture of 78 g (0.5 mole) of ethyl iodide and 54.4 g (0.5 mole) of ethyl bromide.<sup>[3]</sup>
  - Begin stirring and gently heat the mixture to reflux.
- Reaction Progression:
  - After approximately 30 minutes of reflux, the reaction should initiate, indicated by a significant increase in the reflux rate.<sup>[3]</sup>

- Immediately remove the heat source. If the reaction becomes too vigorous, cool the flask intermittently with an ice-water bath to maintain control.<sup>[3]</sup>
- The reaction is typically complete within 30 minutes after the heat source is removed.
- Isolation and Purification:
  - Allow the reaction mixture to cool to room temperature under an inert atmosphere.
  - Connect the flask to a distillation apparatus that has been purged with inert gas.
  - Distill the crude **diethylzinc** under reduced pressure, collecting the product in a receiving flask cooled with an ice-salt mixture.<sup>[3]</sup>
  - For higher purity, the collected **diethylzinc** can be redistilled at atmospheric pressure (boiling point ~115-120 °C) using a fractionating column under an inert atmosphere.<sup>[3]</sup>

## Protocol for Determination of Boiling Point

Determining the boiling point of a pyrophoric liquid requires modified standard procedures to ensure safety. The micro-reflux method using an inert atmosphere setup is recommended.

### Equipment:

- Small-scale distillation or reflux apparatus
- Thermometer or temperature probe
- Heating mantle or oil bath
- Schlenk line or glovebox
- Small magnetic stir bar

### Procedure:

- Inert Atmosphere Setup: The entire procedure must be performed in a glovebox or on a Schlenk line within a fume hood.

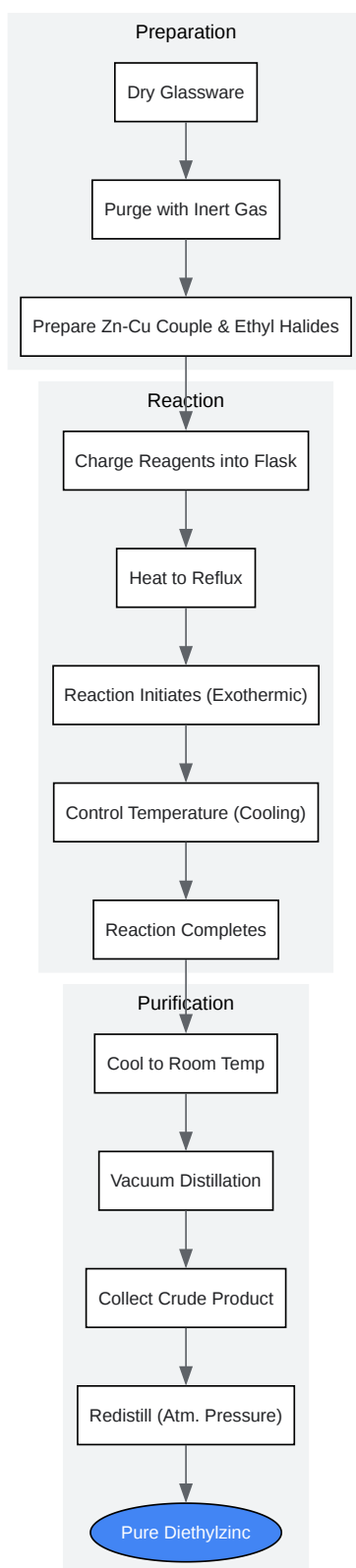
- Sample Preparation:
  - Place approximately 0.5-1 mL of the **diethylzinc** sample into a small, dry test tube or flask containing a small stir bar.
- Apparatus Assembly:
  - Position the flask in a heating block or oil bath on a magnetic stirrer.
  - Place a thermometer such that the bulb is positioned about 1 cm above the surface of the liquid. This ensures the temperature of the vapor at thermal equilibrium is measured, not the potentially superheated liquid.
- Measurement:
  - Begin gentle stirring and heating.
  - Observe the formation of a "reflux ring," where the vapor condenses on the cooler walls of the apparatus and flows back into the liquid.
  - Adjust the thermometer so its bulb is level with this reflux ring.
  - When the liquid is gently refluxing, the temperature reading on the thermometer will stabilize. This stable temperature is the boiling point.<sup>[8]</sup>
  - Record the ambient atmospheric pressure, as boiling point is pressure-dependent.

## Visualized Workflows and Relationships

The following diagrams, created using the DOT language, illustrate key experimental and logical workflows involving **diethylzinc**.

## Synthesis of Diethylzinc

This diagram outlines the primary steps for the laboratory synthesis of **diethylzinc** from ethyl halides and a zinc-copper couple.

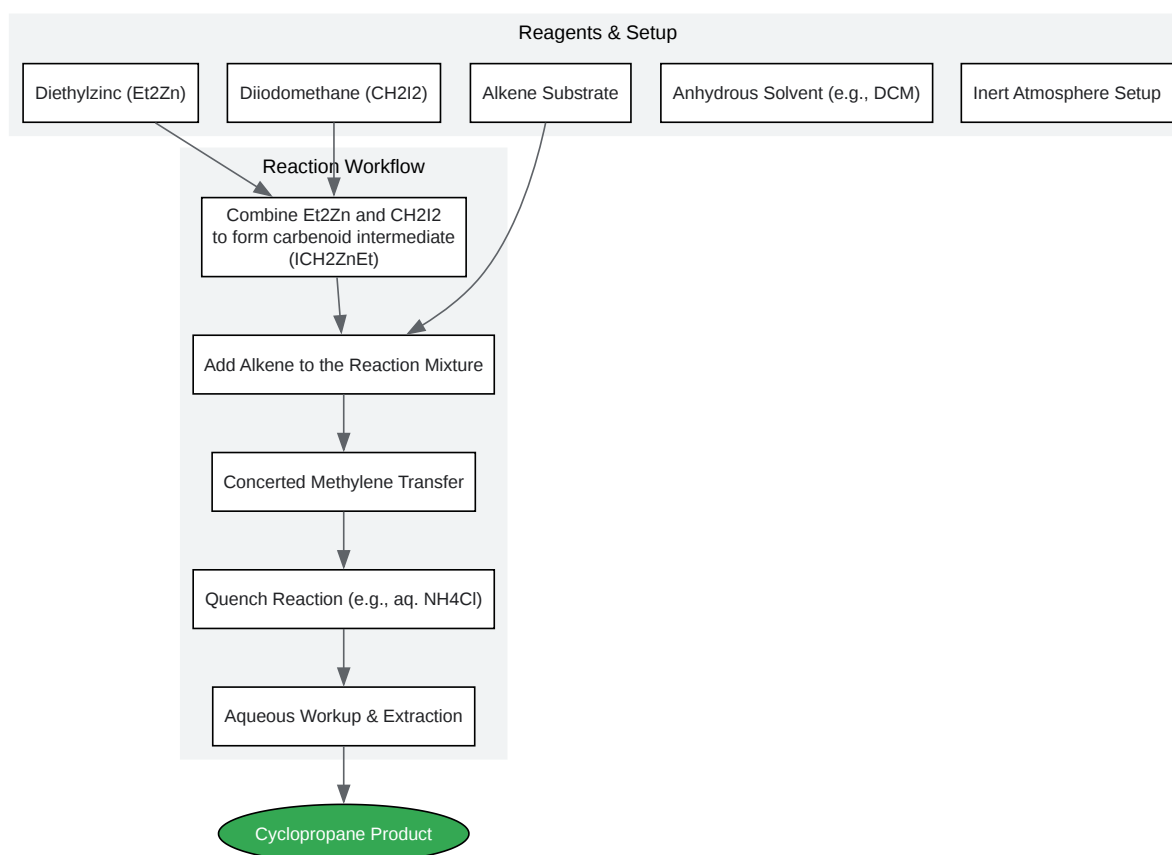


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### Workflow for the Synthesis of **Diethylzinc**

## Simmons-Smith Cyclopropanation

**Diethylzinc** is a key reagent in the Furukawa modification of the Simmons-Smith reaction, a widely used method for synthesizing cyclopropanes from alkenes.



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## Workflow for Simmons-Smith Cyclopropanation

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